

A Technical Guide to the Synthesis of Ortho-Terphenyl

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Compound of Interest

Compound Name: *O-Terphenyl*

CAS No.: 61788-33-8

Cat. No.: B7788251

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Introduction

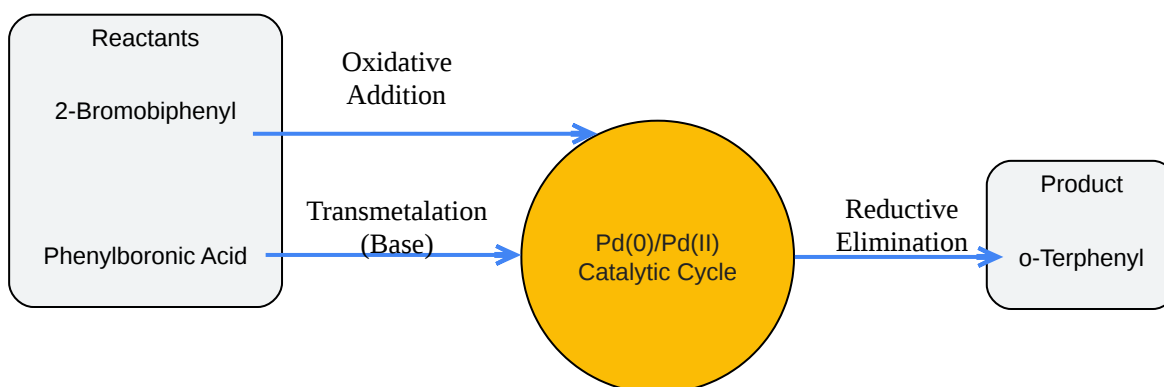
Ortho-terphenyl (1,2-diphenylbenzene) is a significant aromatic hydrocarbon featuring a central benzene ring substituted with two phenyl groups at adjacent positions. This sterically hindered, non-planar structure imparts unique physical and chemical properties, making it a valuable building block in various fields. In materials science, **o-terphenyl** derivatives are utilized in the development of organic light-emitting diodes (OLEDs) and as high-temperature heat transfer fluids. Within drug development and medicinal chemistry, the **o-terphenyl** scaffold serves as a rigid core for constructing complex molecules with specific three-dimensional orientations, crucial for receptor binding and biological activity. This technical guide provides an in-depth overview of the primary synthetic routes to **o-terphenyl**, offering detailed experimental protocols, comparative data, and workflow visualizations to aid researchers in its practical synthesis.

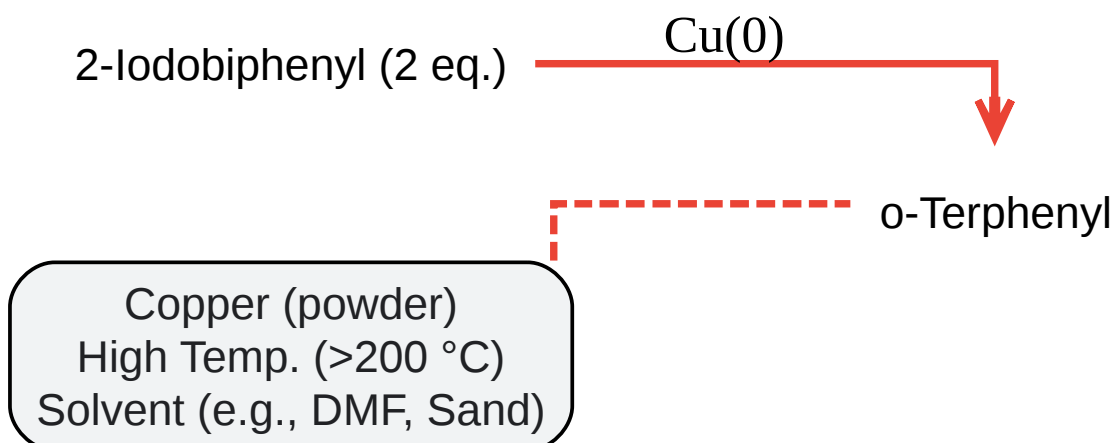
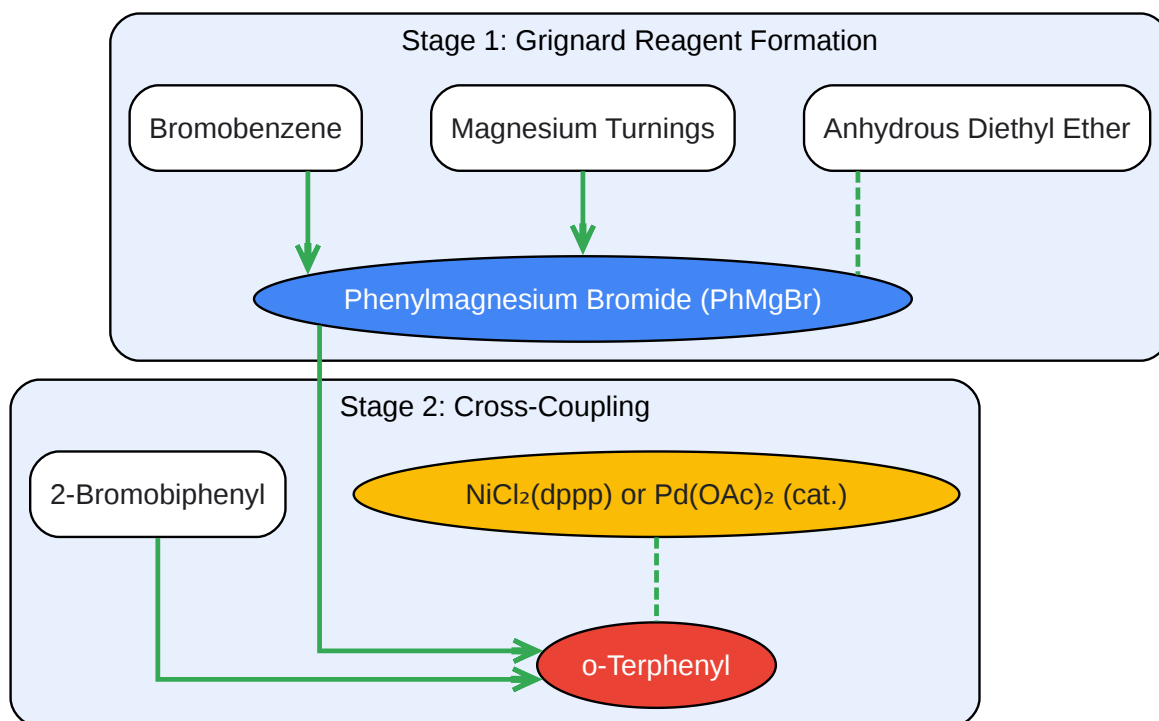
Route 1: Palladium-Catalyzed Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is the most prevalent and versatile method for synthesizing biaryl and polyaryl compounds, including **o-terphenyl**.^[1] This reaction involves the palladium-catalyzed cross-coupling of an organoboron compound with an organohalide. For **o-terphenyl**, the most direct approach is the coupling of 2-bromobiphenyl with phenylboronic acid.^[2]

Reaction Scheme

The overall transformation is depicted below, where a palladium catalyst, typically with a phosphine ligand, facilitates the carbon-carbon bond formation in the presence of a base.





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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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